

Fruquintinib dosing schedule 21 days on 7 days off

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Fruquintinib

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Clinical Dosing Schedule and Application

The **21 days on, 7 days off** schedule is the standard cycle for **fruquintinib** in the treatment of metastatic colorectal cancer (mCRC). The table below summarizes the core dosing information [1] [2].

Parameter	Specification
Standard Dosage	5 mg, taken orally once daily [1] [2]
Treatment Cycle	28-day cycles [1]
Dosing Schedule	21 consecutive days of treatment, followed by a 7-day rest period [1]
Administration	With or without food, at approximately the same time each day. Capsules must be swallowed whole [1].

| **Dose Modifications** | • First dose reduction: **4 mg** once daily • Second dose reduction: **3 mg** once daily

*Dose reductions are used to manage adverse events and should not be re-escalated later [3] [2]. |

This dosing regimen is approved for adults with mCRC who have been previously treated with fluoropyrimidine-, oxaliplatin-, and irinotecan-based chemotherapy, an anti-VEGF therapy, and if RAS wild-type and medically appropriate, an anti-EGFR therapy [4] [2].

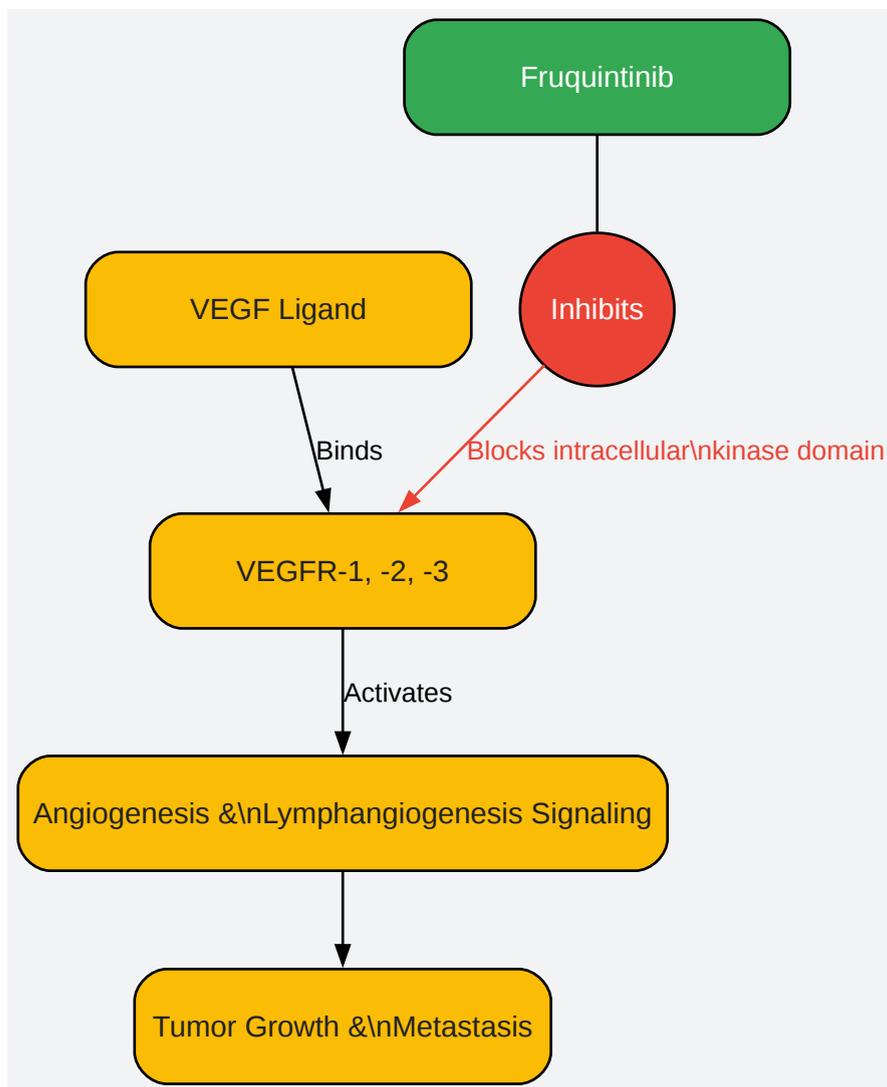
Efficacy and Safety in Clinical Practice

Clinical trials and real-world studies have established the efficacy of this schedule, while also highlighting the importance of dose management for tolerability.

- **Efficacy Data:** In the pivotal FRESCO trial, the standard regimen significantly improved median overall survival (OS) and progression-free survival (PFS) compared to placebo [3] [5]. A 2025 real-world retrospective study of 99 mCRC patients who switched to an adjusted schedule (5 mg for 7 days on, 7 days off) reported a median PFS of **4.1 months** and a median OS of **11.4 months**, suggesting that modified schedules can retain clinical benefit for patients intolerant to the standard dose [5].
- **Safety and Dose Adjustment:** The standard 5 mg dose is frequently associated with adverse effects that can lead to treatment discontinuation [3] [5]. Common grade 3 or higher adverse events include **hypertension, hand-foot skin reaction (HFSR), proteinuria, and fatigue** [3]. Therefore, proactive monitoring and dose reductions are a critical part of clinical protocol to manage toxicity and allow patients to remain on treatment [3] [5].

Mechanism of Action

Fruquintinib is a highly selective, small-molecule inhibitor of vascular endothelial growth factor receptors (VEGFR)-1, -2, and -3. This mechanism is illustrated in the diagram below.



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By binding inside the cell and blocking the kinase activity of all three VEGFRs, **fruquintinib** inhibits tumor angiogenesis and lymphangiogenesis, thereby restricting tumor growth and progression [4] [6]. Preclinical studies also indicate that it can modulate the TGF- β /Smad signaling pathway to inhibit the migration and invasion of colorectal cancer cells [7] [8].

Key Considerations for Protocol Development

For researchers designing experiments or clinical protocols, the following points are crucial:

- **Dosing Adherence:** Emphasize taking the drug at the same time each day. If a dose is missed by less than 12 hours, it should be taken. If vomiting occurs after dosing, an additional dose should not

be taken [1].

- **Safety Monitoring:** Rigorous monitoring is required for specific adverse events. Implement regular checks for **blood pressure, liver function tests (ALT, AST, bilirubin), and urine protein** before and during treatment [6].
- **Drug Interactions:** **Fruquintinib** is metabolized primarily by CYP3A. Concomitant use with **strong or moderate CYP3A inducers should be avoided**. Furthermore, co-administration with anticoagulants like warfarin may increase the risk of bleeding and requires close monitoring [9] [6].

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References

1. How to Take FRUZAQLA® (fruquintinib) - Dosing Information [fruzaqpla.com]
2. Fruzaqpla (fruquintinib) - www.westernhealth.com [westernhealth.com]
3. New dosing schedules in pre-treated patients with metastatic ... [pmc.ncbi.nlm.nih.gov]
4. Fruquintinib: Uses, Interactions, Mechanism of Action [go.drugbank.com]
5. Efficacy and safety of dose adjustment for fruquintinib in the ... [pmc.ncbi.nlm.nih.gov]
6. Mechanism of Action for FRUZAQLA® (fruquintinib) [fruzaqplahcp.com]
7. Fruquintinib inhibits the migration and invasion of ... [pubmed.ncbi.nlm.nih.gov]
8. Fruquintinib inhibits the migration and invasion of ... [frontiersin.org]
9. Anlotinib and fruquintinib co-administrated with warfarin ... [pubmed.ncbi.nlm.nih.gov]

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